

# 2,6-Dichlorobenzoic acid-d3 molecular weight and formula

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## Compound of Interest

Compound Name: 2,6-Dichlorobenzoic acid-d3

Cat. No.: B12396477

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## In-Depth Technical Guide: 2,6-Dichlorobenzoic Acid-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-Dichlorobenzoic acid-d3**, a deuterated analog of 2,6-Dichlorobenzoic acid. This document details its molecular properties, applications in analytical and research settings, and a generalized experimental workflow for its use.

## Core Molecular Data

Stable isotope-labeled compounds are critical tools in modern research, particularly in quantitative analysis. The key physical and chemical properties of 2,6-Dichlorobenzoic acid and its deuterated form are summarized below for direct comparison.

Property	2,6-Dichlorobenzoic Acid	2,6-Dichlorobenzoic acid-d3
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub> [1][2]	C <sub>7</sub> HD <sub>3</sub> Cl <sub>2</sub> O <sub>2</sub> [3]
Molecular Weight	191.01 g/mol [1][4]	194.03 g/mol [3][5]
CAS Number	50-30-6 [1][4]	1219805-50-1 [3][5]

## Applications in Research and Drug Development

**2,6-Dichlorobenzoic acid-d3** is primarily utilized as an internal standard in analytical chemistry.<sup>[6]</sup> Its deuteration makes it an ideal tool for isotope dilution mass spectrometry (IDMS) techniques, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[6]</sup>

The key advantages of using a deuterated internal standard like **2,6-Dichlorobenzoic acid-d3** include:

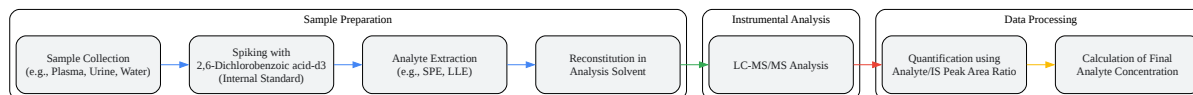
- **High Accuracy and Precision:** It allows for the precise quantification of its non-deuterated counterpart by correcting for variations in sample preparation, instrument response, and matrix effects.<sup>[6]</sup>
- **Similar Chemical Behavior:** As a deuterated analog, it exhibits nearly identical chemical and physical properties to the analyte of interest, ensuring it behaves similarly throughout the analytical process.
- **Distinct Mass Spectrometric Signal:** The mass difference between the deuterated standard and the non-deuterated analyte allows for their clear differentiation and independent measurement by a mass spectrometer.

Due to these properties, **2,6-Dichlorobenzoic acid-d3** is an invaluable tool in pharmacokinetic studies, metabolic profiling, and environmental monitoring where accurate quantification of 2,6-Dichlorobenzoic acid is crucial.

## Experimental Protocols

While a specific, detailed synthesis protocol for **2,6-Dichlorobenzoic acid-d3** is not readily available in the public domain, the general approach for the deuteration of aromatic compounds involves H-D exchange reactions. These methods often utilize a deuterium source, such as D<sub>2</sub>O, in the presence of a catalyst.

A generalized workflow for the application of **2,6-Dichlorobenzoic acid-d3** as an internal standard in a quantitative analysis is outlined below.



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